

# Amyl pentanoate molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Amyl Pentanoate

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of amyl pentanoate, also known as pentyl pentanoate, an ester recognized for its characteristic fruity aroma.

### **Core Molecular Attributes**

Amyl pentanoate is an organic compound classified as an ester.[1][2] It is the product of the condensation of pentanoic acid and 1-pentanol. The compound is a colorless liquid and is largely insoluble in water but soluble in organic solvents like ethanol and ether.[1]

### **Quantitative Data Summary**

The fundamental molecular and physical properties of amyl pentanoate are summarized in the table below for easy reference.



Property	Value	Source
Molecular Formula	C10H20O2	[1][2][3][4][5]
Molecular Weight	172.2646 g/mol	[2][3][5]
Monoisotopic Mass	172.146329884 g/mol	[2]
CAS Registry Number	2173-56-0	[1][3]
Appearance	Colorless liquid	[1][6]
Odor	Fruity, apple-like	[2][6]
Boiling Point	188 °C to 207 °C	[5][6][7]
Flash Point	75 °C to 77 °C	[4][6]
Density	Approximately 0.865 g/mL	[6]

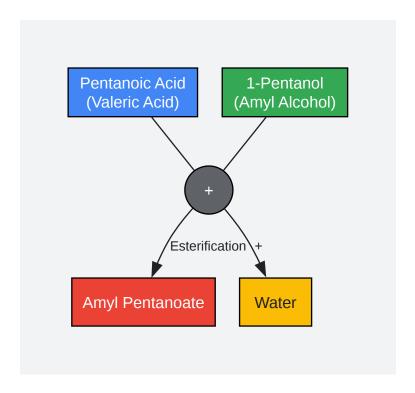
## **Experimental Protocols**

Detailed experimental protocols for the synthesis and analysis of amyl pentanoate are not readily available in the public domain. However, standard esterification procedures, such as the Fischer-Speier esterification, are typically employed for its synthesis. This process generally involves reacting pentanoic acid with 1-pentanol in the presence of an acid catalyst.

## **Logical Relationships**

The formation of amyl pentanoate from its constituent alcohol and carboxylic acid is a fundamental chemical transformation. The following diagram illustrates this logical relationship.





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Caption: Logical diagram of the esterification reaction to form amyl pentanoate.

## **Synonyms and Identifiers**

Amyl pentanoate is known by several other names, which are important to recognize in literature and chemical databases. These include:

- Pentyl valerate[1][3][5]
- Amyl valerate[2][3][5][6]
- n-Pentyl pentanoate[1]
- Valeric acid, pentyl ester[3]
- Pentanoic acid, pentyl ester[3][6]

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- To cite this document: BenchChem. [Amyl pentanoate molecular weight and formula].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667271#amyl-pentanoate-molecular-weight-and-formula]

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